

Using 4-Amino-2,3-difluorophenyl acetate as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 4-Amino-2,3-difluorophenyl
acetate

Cat. No.: B13009339

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Application Note: Strategic Utilization of **4-Amino-2,3-difluorophenyl Acetate** in Medicinal Chemistry

Executive Summary

4-Amino-2,3-difluorophenyl acetate is a specialized, high-value fluorinated building block designed for the synthesis of metabolically stable pharmaceutical cores. While the parent compound, 4-amino-2,3-difluorophenol (CAS 163733-99-1), is a known intermediate for antibiotics and kinase inhibitors, the acetate ester form offers distinct advantages in handling, stability, and chemoselectivity.

This guide details the protocols for utilizing this intermediate to access 2,3-difluorobenzoxazoles (a privileged scaffold in kinase inhibition) and fluorinated biaryls. By masking the phenolic oxygen, the acetate moiety prevents premature oxidation (quinone formation) and allows for selective derivatization of the aniline nitrogen.

Chemical Profile & The "Fluorine Advantage"

The 2,3-difluoro substitution pattern is less common than the ubiquitous 2,4- or 3,4-difluoro motifs, offering unique benefits in drug design:

- **Metabolic Blockade:** The fluorine atoms at positions 2 and 3 block the highly reactive ortho positions, preventing oxidative metabolism (Phase I) and reducing the formation of toxic metabolites.
- **Electronic Modulation:** The strong electron-withdrawing nature of the fluorine atoms lowers the pKa of the phenol (once deprotected), enhancing hydrogen bond donor capability in the active site of enzymes.
- **Conformational Locking:** The ortho-fluorine atoms can induce specific conformations via intramolecular electrostatic repulsion or attraction (with the NH₂ or OH groups), pre-organizing the molecule for receptor binding.

Table 1: Technical Specifications

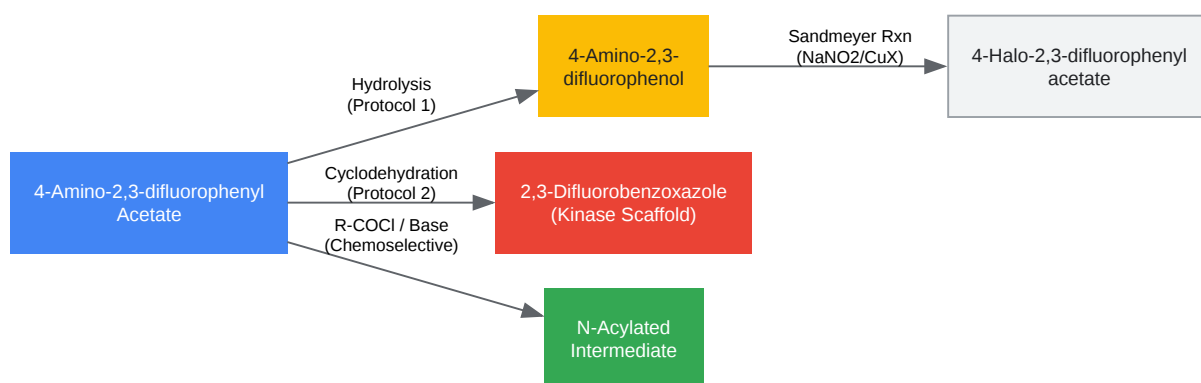
Property	Specification
Chemical Name	4-Amino-2,3-difluorophenyl acetate
Core Moiety	4-Amino-2,3-difluorophenol (CAS 163733-99-1)
Molecular Weight	~187.14 g/mol
Appearance	Off-white to pale beige crystalline solid
Solubility	Soluble in DMSO, DMF, EtOAc; Sparingly soluble in water
Stability	Moisture sensitive; Store under inert atmosphere (Argon/Nitrogen) at -20°C

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Critical Nomenclature Note: This guide focuses on the acetate ester of the phenol. Do not confuse this with 2-amino-2-(2,3-difluorophenyl)acetic acid, which is a phenylglycine derivative used in peptide synthesis.

Strategic Workflows (Logic Diagram)

The following flowchart illustrates the divergent synthetic pathways accessible from this single intermediate.



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Figure 1: Divergent synthetic utility of the acetate intermediate. The acetate group serves as a "mask" that can be retained or removed depending on the target scaffold.

Detailed Experimental Protocols

Protocol 1: Chemoselective Amide Coupling (Retention of Acetate)

Objective: To functionalize the amine position without affecting the phenol, utilizing the acetate as an in-situ protecting group.

Rationale: Free aminophenols are difficult to acylate selectively; the phenol often competes, leading to esters or bis-acylated byproducts. Using the pre-acetylated starting material guarantees N-selectivity.

Materials:

- **4-Amino-2,3-difluorophenyl acetate** (1.0 eq)
- Acid Chloride (R-COCl) or Carboxylic Acid (with HATU) (1.1 eq)
- DIPEA (Diisopropylethylamine) (2.5 eq)
- Dichloromethane (DCM), anhydrous

Procedure:

- **Dissolution:** Dissolve **4-Amino-2,3-difluorophenyl acetate** (1.0 mmol) in anhydrous DCM (5 mL) under an argon atmosphere.
- **Base Addition:** Add DIPEA (2.5 mmol) and cool the mixture to 0°C.
- **Coupling:** Add the acid chloride (1.1 mmol) dropwise.
 - Note: If using a carboxylic acid, pre-activate with HATU in DMF/DCM for 15 mins before adding the amine.
- **Reaction:** Stir at 0°C for 30 mins, then warm to room temperature (RT) and stir for 2-4 hours. Monitor by TLC/LC-MS.
- **Workup:** Quench with saturated NaHCO₃. Extract with DCM (3x). Wash organics with brine, dry over Na₂SO₄, and concentrate.
- **Outcome:** The product is the N-acylated-4-acetoxy-2,3-difluoroaniline. The acetate group remains intact, ready for late-stage hydrolysis.

Protocol 2: One-Pot Synthesis of 2-Substituted-4,5-difluorobenzoxazoles

Objective: To synthesize a benzoxazole core, a common pharmacophore in anticancer drugs (e.g., VEGFR inhibitors), using the acetate as a latent phenol.

Rationale: Benzoxazoles are typically formed from 2-aminophenols. By using the acetate, we can perform an acid-catalyzed "deprotection-cyclization" cascade in one pot, reducing handling of the oxidatively unstable free aminophenol.

Materials:

- **4-Amino-2,3-difluorophenyl acetate** (1.0 eq)
- Triethyl orthoformate (or substituted orthoester) (3.0 eq)
- p-Toluenesulfonic acid (pTSA) (catalytic, 10 mol%)
- Toluene or Xylene

Procedure:

- Setup: In a round-bottom flask equipped with a Dean-Stark trap (for water removal), suspend **4-Amino-2,3-difluorophenyl acetate** (5.0 mmol) in Toluene (20 mL).
- Reagent Addition: Add Triethyl orthoformate (15 mmol) and pTSA (0.5 mmol).
- Cyclization: Heat the mixture to reflux (110°C).
 - Mechanism:[\[1\]](#)[\[2\]](#) The acid catalyst first promotes transesterification/hydrolysis of the acetate and the orthoester, generating the free aminophenol in situ, which immediately reacts with the orthoester to close the oxazole ring.
- Monitoring: Reflux for 4-6 hours. Monitor for the disappearance of the starting material and the intermediate phenol.
- Purification: Cool to RT. Neutralize with saturated NaHCO₃. Extract with EtOAc. Purify via flash column chromatography (Hexane/EtOAc gradient).

- Result: High-yield formation of the 4,5-difluorobenzoxazole scaffold.

Application Case Study: Kinase Inhibitor Design

Context: Many kinase inhibitors (e.g., Trametinib, Cobimetinib) utilize electron-deficient aniline rings to engage in pi-stacking or hydrophobic interactions within the ATP-binding pocket.

The 2,3-Difluoro Advantage: Replacing a standard 4-fluoroaniline with the 4-amino-2,3-difluorophenyl moiety often results in:

- Increased Lipophilicity (LogP): Enhances cell membrane permeability.
- Metabolic Stability: The C2 and C3 fluorines block hydroxylation, extending the half-life () of the drug candidate.

Workflow for Scaffold Generation:

- Start: **4-Amino-2,3-difluorophenyl acetate**.
- Step A: Sandmeyer Reaction ($\text{NaNO}_2/\text{HBr}/\text{CuBr}$)

Converts Amino group to Bromide.

- Product: 4-Bromo-2,3-difluorophenyl acetate.

- Step B: Hydrolysis (LiOH/THF)

Reveals Phenol.

- Product: 4-Bromo-2,3-difluorophenol.

- Step C: Etherification

Attach solubilizing tail.

- Step D: Buchwald-Hartwig Coupling

React the Bromide with the kinase hinge-binder heterocycle.

Handling and Safety (MSDS Summary)

- Hazards: Irritant (Skin/Eye/Respiratory).[3] Potential sensitizer.
- Storage: The acetate is significantly more stable than the free phenol. However, it should still be stored at -20°C under argon to prevent slow hydrolysis and subsequent oxidation.
- Disposal: Fluorinated aromatics must be disposed of via high-temperature incineration suitable for halogenated waste.

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